Technical Support Center: Aeruginaldehyde NMR Spectral Interpretation

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Compound of Interest

Compound Name:	*N-Mercapto-4-formylcarbostyril*
CAS No.:	*402934-24-1*
Cat. No.:	*B1198837*

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Welcome to the technical support guide for the NMR analysis of aeruginaldehyde. This document is designed for researchers, medicinal chemists, and drug development professionals who are working with this complex signaling molecule from Pseudomonas aeruginosa. As a natural product derived from the pyochelin biosynthetic pathway, its NMR spectra can present several interpretative challenges, from signal overlap to impurity identification.[1][2] This guide provides a structured, question-and-answer approach to troubleshoot common issues and ensure accurate structural elucidation.

Part 1: Frequently Asked Questions (FAQs)

This section addresses foundational questions regarding the NMR profile of aeruginaldehyde.

Question 1: What is the expected ^{1}H and ^{13}C NMR profile for aeruginaldehyde?

Answer: Aeruginaldehyde, with the structure 2-(2-hydroxyphenyl)-thiazole-4-carbaldehyde, possesses three key structural motifs: a 1,2-disubstituted benzene ring (the hydroxyphenyl

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group), a substituted thiazole ring, and an aldehyde functional group.[2] Each contributes distinct signals to the NMR spectra.

The ^{1}H NMR spectrum is characterized by three main regions:

- Aldehyde Region (9.5-10.5 ppm): A sharp singlet corresponding to the aldehyde proton (-CHO). This signal is significantly deshielded due to the electronic and anisotropic effects of the carbonyl group.[3][4]
- Aromatic Region (6.8-8.2 ppm): A complex set of signals from the five protons on the thiazole and hydroxyphenyl rings. The lone thiazole proton typically appears as a singlet around 8.0-8.2 ppm, while the four protons on the hydroxyphenyl ring produce a more complex pattern of multiplets further upfield.[5]
- Hydroxyl Proton: A potentially broad singlet whose chemical shift is highly dependent on concentration, temperature, and solvent. It may exchange with residual water in the solvent, leading to broadening or disappearance.

The ^{13}C NMR spectrum will show 10 distinct carbon signals, as there is no molecular symmetry.

- Carbonyl Carbon: A signal in the highly deshielded region of 185-195 ppm.[6]
- Aromatic/Heteroaromatic Carbons: Multiple signals between 115-160 ppm. Carbons attached to heteroatoms (O, N, S) will have characteristic shifts.[5]

A summary of predicted chemical shifts is provided below. Actual values will vary based on solvent and experimental conditions.

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Assignment	Predicted ^{1}H Shift (ppm)	Multiplicity	Predicted ^{13}C Shift (ppm)
Aldehyde (-CHO)	~10.0	s (singlet)	~192
Thiazole CH-5	~8.1	s (singlet)	~125
Phenyl H-3'	~7.8	dd	~120
Phenyl H-4'	~7.4	td	~133
Phenyl H-5'	~7.0	td	~118
Phenyl H-6'	~7.5	dd	~130
Phenolic OH	Variable	br s (broad singlet)	-
Thiazole C-2	-	-	~168
Thiazole C-4	-	-	~150
Phenyl C-1'	-	-	~122
Phenyl C-2'	-	-	~158

Question 2: Why do the signals for the hydroxyphenyl ring protons overlap so severely?

Answer: The severe overlap and complex splitting patterns in the aromatic region are classic challenges in molecules with substituted benzene rings. This complexity arises from two primary factors:

- Small Differences in Chemical Environment: The four protons on the 1,2-disubstituted ring are chemically distinct, but their electronic environments are similar. This leads to chemical shifts that are very close to one another, causing the signals to crowd into a narrow spectral window.

- Second-Order Coupling Effects: When the difference in chemical shift (Δν in Hz) between two coupling protons is not much larger than their coupling constant (J in Hz), the simple n+1 splitting rule breaks down.[7] This "second-order" or "strong coupling" effect results in distorted multiplets, where intensities are no longer binomial and additional lines can appear. The aromatic protons of aeruginaldehyde, with their small Δν and typical J-couplings of 7-8

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Hz (ortho) and 1-2 Hz (meta), are prone to these effects, creating a pattern that is difficult to interpret by simple inspection.

Resolving this region almost always requires two-dimensional (2D) NMR experiments.[8]

Question 3: My aldehyde proton signal at ~10 ppm is weak and/or broad. Is this normal?

Answer: While typically sharp, the aldehyde proton signal can sometimes appear weak or slightly broadened. There are several potential causes:

- Long T1 Relaxation Time: Protons without adjacent hydrogens, like the aldehyde proton, often have longer longitudinal relaxation times (T1). If the relaxation delay (d1) in your pulse sequence is too short, the proton may not fully relax between scans, leading to signal saturation and reduced intensity. Solution: Increase the relaxation delay to at least 5 times the estimated T1 of the aldehyde proton (a d1 of 10-15 seconds may be necessary).
- Chemical Exchange: If the sample contains impurities that can reversibly react with the aldehyde (e.g., primary amines forming an imine), this can lead to chemical exchange broadening.
- Sample Degradation: Aldehydes can be susceptible to oxidation, especially if the sample is not pure or has been stored for a long time. This would lead to a decrease in the concentration of aeruginaldehyde and a weaker signal.

Question 4: I see extra signals in my spectra that don't fit the aeruginaldehyde structure. What are they?

Answer: Since aeruginaldehyde is a natural product, the presence of impurities is common.[9] Based on its biosynthetic origin, likely co-isolates include:

- Aeruginol: The corresponding alcohol where the aldehyde group is reduced to a -CH_2OH. Look for a new singlet around 4.7 ppm (the CH_2) and the disappearance of the aldehyde proton at ~10 ppm.
- Pyochelin and its Precursors: As aeruginaldehyde is a byproduct of pyochelin biosynthesis, related pathway intermediates may be present.[1][2] These are structurally more complex

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and would require detailed analysis of 2D NMR data and comparison with literature values for identification.[10]

- Solvent Impurities: Residual extraction or chromatography solvents (e.g., methanol, ethanol, ethyl acetate, acetone) are common contaminants.[9]

Using quantitative NMR (qNMR) with an internal standard can help determine the purity of your sample.[9]

Part 2: Troubleshooting Guides & Experimental Protocols

This section provides step-by-step workflows for solving specific, complex problems encountered during spectral interpretation.

Troubleshooting Guide 1: Resolving the Aromatic Signal Overlap

Issue: The four proton signals from the hydroxyphenyl ring (6.8-7.8 ppm) are a convoluted multiplet, making direct assignment impossible.

Causality: As discussed in the FAQ, this is due to small chemical shift differences and second-order coupling effects. The solution is to use 2D NMR to spread the information into a second dimension, resolving the correlations.[11]

Workflow Diagram:

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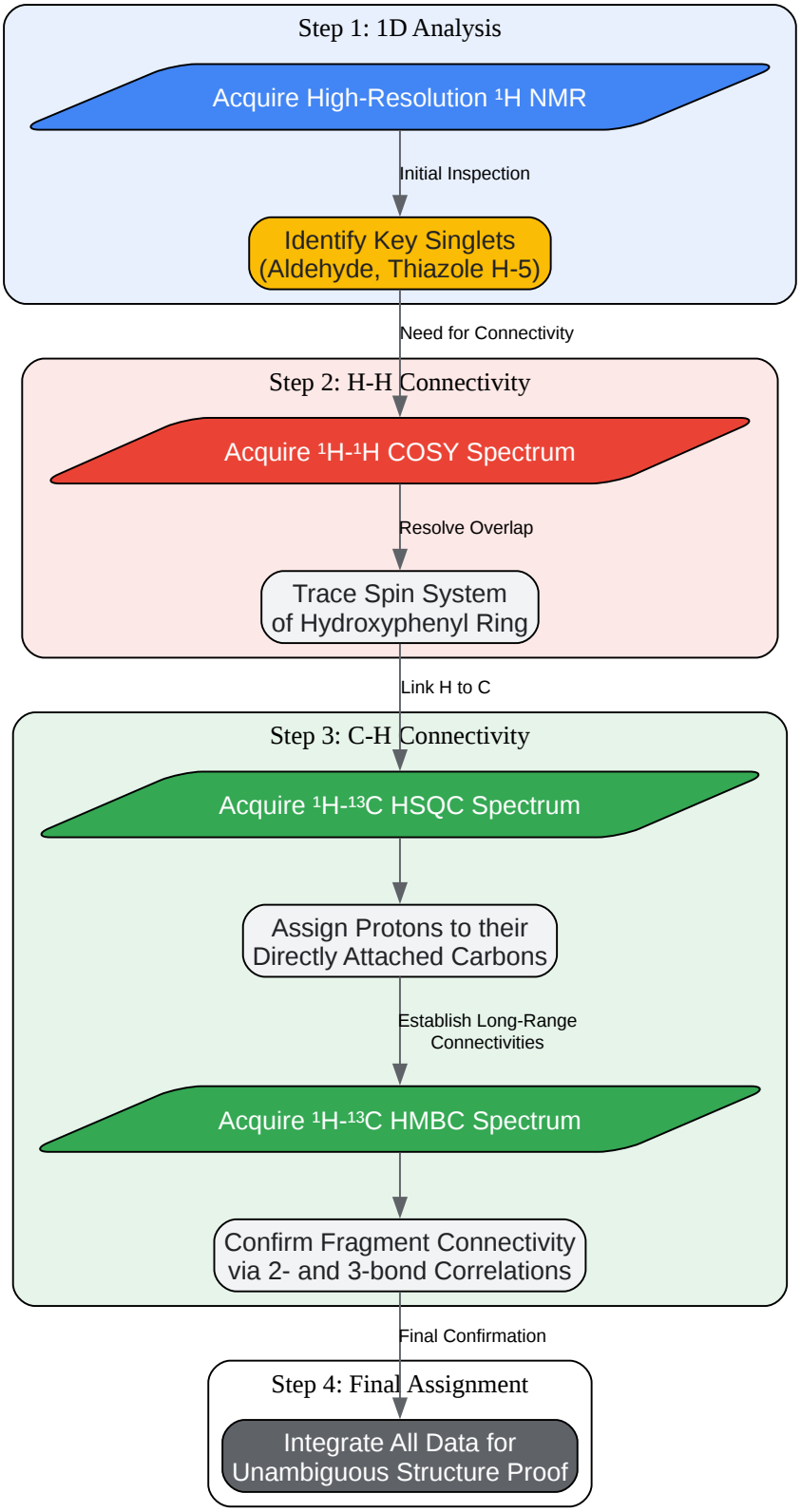

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Caption: Workflow for elucidating aeruginaldehyde's structure.

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Detailed Protocol:

- Acquire a High-Resolution ^{1}H-^{1}H COSY Spectrum: This experiment reveals which protons are J-coupled (typically through 2 or 3 bonds).
  - Execution: Use a standard gradient-selected COSY (gCOSY) pulse sequence. Ensure adequate resolution in both dimensions (at least 2K x 256 data points, then zero-filled).
  - Interpretation: In the crowded aromatic region of the COSY spectrum, you will see cross-peaks connecting coupled protons. Start with the most downfield or upfield aromatic signal that is somewhat resolved in the 1D spectrum and "walk" along the coupling pathway. You should be able to trace the complete connectivity of the four-proton spin system of the hydroxyphenyl ring, even if you cannot yet assign specific positions (e.g., H-3' is coupled to H-4', which is coupled to H-5', which is coupled to H-6').
- Acquire a ^{1}H-^{13}C HSQC Spectrum: This experiment correlates each proton with the carbon atom to which it is directly attached.
  - Execution: Use a standard sensitivity-enhanced, gradient-selected HSQC experiment.
  - Interpretation: This will give you a set of ^{1}H-^{13}C pairs. For example, you can now definitively link the proton at ~7.8 ppm to its attached carbon at ~120 ppm. This step is crucial for assigning the carbon spectrum.[12]
- Acquire a ^{1}H-^{13}C HMBC Spectrum: This is the key experiment for piecing the molecular fragments together. It shows correlations between protons and carbons that are separated by 2 or 3 bonds.
  - Execution: Use a standard gradient-selected HMBC experiment. The standard optimization for J(CH) is 8 Hz, which covers most long-range couplings.
  - Interpretation: This experiment provides the final connections. Look for key correlations:
    - Aldehyde H to Thiazole C-4: A cross-peak between the aldehyde proton (~10.0 ppm) and the thiazole carbon at ~150 ppm confirms their connection.

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- Thiazole H-5 to Thiazole C-2 and C-4: This confirms the assignments within the thiazole ring.
- Phenyl H-3' to Thiazole C-2: This is the crucial correlation that proves the connectivity between the two ring systems.
- Phenyl Protons to other Phenyl Carbons: Use the 2- and 3-bond correlations within the hydroxyphenyl ring to assign the quaternary carbons (C-1' and C-2') and confirm the proton assignments made from the COSY.

By systematically combining the information from COSY, HSQC, and HMBC, you can unambiguously assign every proton and carbon in the molecule, overcoming the initial overlap problem.[13]

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